Synthesis of 5-(4-Chlorophenyl)isoxazole-3-carbohydrazide experimental protocol

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Compound of Interest	
Compound Name:	*5-(4-Chlorophenyl)isoxazole-3-carbohydrazide*
CAS No.:	*91587-71-2*
Cat. No.:	*B1370617*

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An Application Note and Protocol for the Synthesis of **5-(4-Chlorophenyl)isoxazole-3-carbohydrazide**

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive, in-depth guide for the multi-step synthesis of **5-(4-chlorophenyl)isoxazole-3-carbohydrazide**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. Isoxazole derivatives are recognized as crucial scaffolds in the creation of novel therapeutic agents due to their wide range of biological activities.[1][2] This protocol is designed for researchers, scientists, and professionals in drug development, offering a detailed narrative that explains the causality behind experimental choices, ensuring scientific integrity and reproducibility. The protocol details a robust two-stage synthetic pathway, beginning with the formation of an isoxazole ester intermediate, followed by its conversion to the final carbohydrazide product.

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Introduction and Scientific Context

The isoxazole ring is a privileged structure in medicinal chemistry, forming the core of numerous compounds with diverse pharmacological properties, including anti-inflammatory, antimicrobial, and anticancer activities.[2] The carbohydrazide functional group is a key pharmacophore that serves as a versatile building block for synthesizing more complex molecules, such as hydrazones and other heterocyclic systems, often enhancing the biological profile of the parent molecule.[1][3]

The target molecule, **5-(4-chlorophenyl)isoxazole-3-carbohydrazide**[4][5], combines these two important moieties. Its synthesis is a foundational procedure for creating libraries of related derivatives for high-throughput screening and lead optimization in drug discovery programs. This guide provides a reliable and well-documented procedure to obtain this key intermediate with high purity and yield.

Overall Synthetic Strategy

The synthesis of **5-(4-chlorophenyl)isoxazole-3-carbohydrazide** is efficiently achieved via a two-stage process.

- Stage 1: Synthesis of Ethyl 5-(4-chlorophenyl)isoxazole-3-carboxylate. This stage involves the construction of the core isoxazole ring. It begins with a Claisen condensation between 4-chloroacetophenone and diethyl oxalate to form a β-ketoester intermediate. This intermediate is then cyclized with hydroxylamine hydrochloride to yield the stable ethyl isoxazole-3-carboxylate derivative.[6]

- Stage 2: Hydrazinolysis of the Ester. The ethyl ester intermediate is converted to the final carbohydrazide product through a nucleophilic acyl substitution reaction with hydrazine hydrate.[7][8] This reaction, known as hydrazinolysis, is a standard and highly effective method for converting esters to hydrazides.[9]

The complete synthetic pathway is illustrated below.

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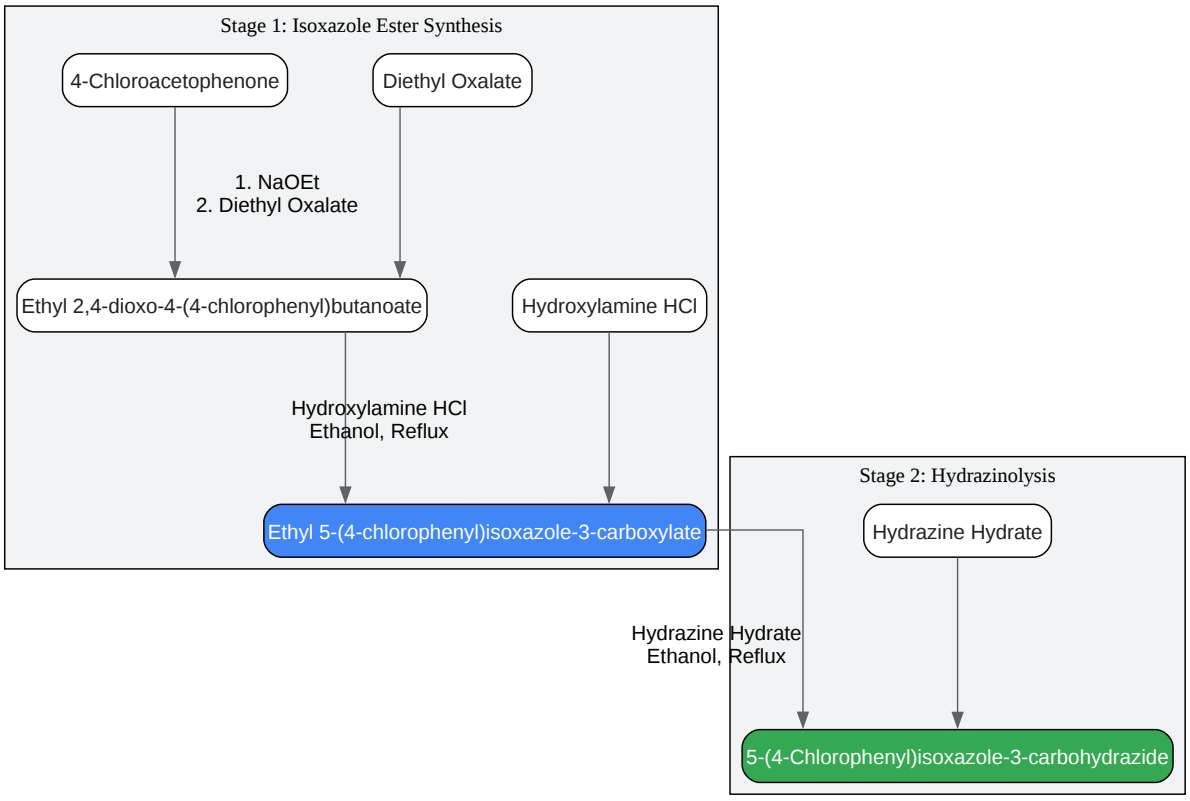

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Caption: Overall two-stage synthetic pathway.

Materials and Reagents

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Proper preparation and sourcing of high-purity reagents are critical for the success of this synthesis.

Reagent	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Recommended Purity
4-Chloroacetophenone	99-91-2	C_8H_7ClO	154.59	≥98%
Diethyl oxalate	95-92-1	$C_6H_{10}O_4$	146.14	≥99%
Sodium Metal	7440-23-5	Na	22.99	≥99%
Absolute Ethanol	64-17-5	C_2H_5OH	46.07	≥99.8%, Anhydrous
Hydroxylamine hydrochloride	5470-11-1	H_4ClNO	69.49	≥99%
Hydrazine hydrate	7803-57-8	H_6N_2O	50.06	≥98% (or 80% solution)
Diethyl ether	60-29-7	$C_4H_{10}O$	74.12	Anhydrous
Hydrochloric acid	7647-01-0	HCl	36.46	2M solution
Ethyl acetate	141-78-6	$C_4H_8O_2$	88.11	ACS grade
Hexane	110-54-3	C_6H_{14}	86.18	ACS grade

Detailed Experimental Protocols

Safety First: Appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, must be worn at all times. All operations should be performed within a certified chemical fume hood.

- Hydrazine hydrate is highly toxic, corrosive, and a suspected carcinogen. Handle with extreme caution.

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- Sodium metal reacts violently with water. Ensure all glassware is scrupulously dried. Handle under an inert atmosphere or in a non-protic solvent.
- Sodium ethoxide (formed in situ) is corrosive and flammable.

Stage 1: Synthesis of Ethyl 5-(4-chlorophenyl)isoxazole-3-carboxylate (CAS: 81282-12-4)[10][11]

This stage is performed in two sequential steps without the isolation of the β-ketoester intermediate, following a procedure adapted from established methods for isoxazole synthesis.[6]

Step 1.1: In situ formation of Ethyl 2,4-dioxo-4-(4-chlorophenyl)butanoate

- Preparation of Sodium Ethoxide: To a 500 mL three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add 150 mL of absolute ethanol. Carefully add sodium metal (2.76 g, 0.12 mol) in small pieces to the ethanol. The reaction is exothermic; allow the mixture to stir until all the sodium has dissolved completely to form a clear solution of sodium ethoxide.
- Claisen Condensation: Cool the sodium ethoxide solution to 0-5 °C using an ice bath. Prepare a mixture of 4-chloroacetophenone (15.45 g, 0.10 mol) and diethyl oxalate (16.07 g, 0.11 mol). Add this mixture dropwise to the cooled sodium ethoxide solution over 30 minutes with vigorous stirring.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 12-16 hours (overnight). The formation of a thick, yellowish precipitate indicates the formation of the sodium salt of the β-ketoester.

Step 1.2: Cyclization to form the Isoxazole Ring

- Addition of Hydroxylamine: To the reaction mixture from Step 1.1, add a solution of hydroxylamine hydrochloride (8.34 g, 0.12 mol) dissolved in 50 mL of water.
- Acidification and Reflux: Carefully acidify the mixture to pH ~5 by the dropwise addition of 2M hydrochloric acid. This will neutralize the excess base and protonate the enolate. Equip the flask for reflux and heat the mixture to a gentle reflux for 4-6 hours. Monitor the reaction

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progress using Thin Layer Chromatography (TLC) (e.g., using a 3:1 Hexane:Ethyl Acetate solvent system).

- Work-up and Isolation: After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath for 1 hour to precipitate the product. Collect the solid product by vacuum filtration and wash it thoroughly with cold water (3 x 50 mL).
- Purification: The crude solid can be recrystallized from ethanol to yield pure ethyl 5-(4-chlorophenyl)isoxazole-3-carboxylate as a white or off-white crystalline solid. Dry the product in a vacuum oven.

Stage 2: Synthesis of **5-(4-Chlorophenyl)isoxazole-3-carbohydrazide** (CAS: 91587-71-2)[4][5]

This protocol is based on the well-established hydrazinolysis of isoxazole esters.[7][8]

- Reaction Setup: In a 250 mL round-bottom flask, suspend the ethyl 5-(4-chlorophenyl)isoxazole-3-carboxylate (12.58 g, 0.05 mol) from Stage 1 in 100 mL of ethanol.
- Hydrazinolysis: Add hydrazine hydrate (12.5 g, ~12.1 mL of 80% solution, 0.20 mol) to the suspension. The amount of hydrazine is in significant excess to ensure the complete conversion of the ester.[7]
- Reflux: Heat the reaction mixture to reflux with stirring for 6-8 hours. The solid ester will gradually dissolve as it reacts, and the product may begin to precipitate from the hot solution. Monitor the reaction progress by TLC until the starting ester spot has disappeared.
- Isolation: Cool the reaction mixture to room temperature, and then in an ice bath for 1-2 hours to maximize precipitation.
- Purification: Collect the white solid product by vacuum filtration. Wash the filter cake with a generous amount of cold water (3 x 50 mL) and then with a small amount of cold ethanol (2 x 20 mL) to remove any unreacted starting materials and impurities.[7]
- Drying: Dry the final product, **5-(4-chlorophenyl)isoxazole-3-carbohydrazide**, under vacuum at 50-60 °C to a constant weight. The product should be a fine white powder.

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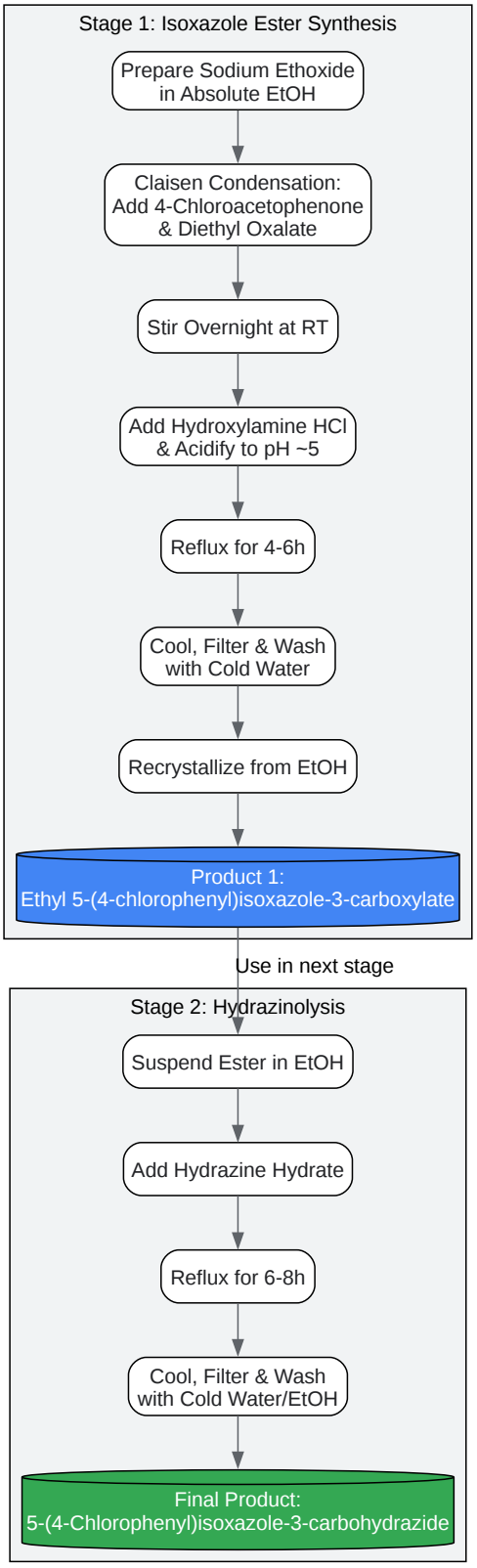
Workflow Visualization



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Caption: Step-by-step experimental workflow diagram.

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